

preparing LU-002i stock and working solutions

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Compound of Interest

Compound Name: LU-002i
Cat. No.: B12383119

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Application Notes and Protocols for LU-002i

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock and working solutions of **LU-002i**, a selective inhibitor of the human proteasome $\beta 2i$ subunit. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Product Information

Property	Value	Reference
Product Name	LU-002i	[1][2]
CAS Number	1838705-22-8	[1]
Molecular Formula	C ₃₅ H ₅₂ N ₄ O ₇	[1]
Molecular Weight	640.81 g/mol	[1]
Mechanism of Action	Selective inhibitor of the $\beta 2i$ (MECL-1) subunit of the immunoproteasome.	
IC ₅₀	220 nM for $\beta 2i$	

Solubility and Storage

Proper storage and handling of **LU-002i** are critical to maintain its stability and activity.

Solvent	Solubility	Storage of Stock Solution
DMSO	≥ 100 mg/mL (156.05 mM)	-80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.

Note: The use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can significantly impact solubility.

Experimental Protocols

Preparation of **LU-002i** Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **LU-002i** in Dimethyl Sulfoxide (DMSO).

Materials:

- **LU-002i** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer

Procedure:

- Equilibrate the **LU-002i** vial to room temperature before opening.
- Weigh the desired amount of **LU-002i** powder using a calibrated precision balance in a sterile environment.

- Calculate the required volume of DMSO to achieve a 10 mM concentration using the following formula: $\text{Volume (mL)} = (\text{Mass (mg)} / 640.81 \text{ g/mol}) / 10 \text{ mM} * 1000$
- Add the calculated volume of anhydrous DMSO to the vial containing the **LU-002i** powder.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming to 37°C and sonication can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Preparation of **LU-002i** Working Solutions for In Vitro Cell-Based Assays

This protocol provides a general guideline for diluting the **LU-002i** DMSO stock solution for use in cell culture experiments. The final concentration of the working solution will depend on the specific experimental requirements.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid cytotoxic effects.
- A vehicle control (cell culture medium with the same final concentration of DMSO) should be included in all experiments.

Procedure:

- Thaw a single aliquot of the 10 mM **LU-002i** stock solution at room temperature.
- Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations. It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound.

- For example, to prepare a 10 μ M working solution from a 10 mM stock, you can perform a 1:100 dilution followed by a 1:10 dilution in cell culture medium.
- Gently mix the working solution by pipetting up and down.
- Add the final working solution to your cell cultures.

Preparation of LU-002i Working Solution for In Vivo Studies

This protocol describes the preparation of a working solution of **LU-002i** suitable for in vivo administration, based on a formulation that yields a clear solution.

Materials:

- 10 mM **LU-002i** in DMSO stock solution
- PEG300
- Tween-80
- Saline (0.9% NaCl in ddH₂O)
- Sterile tubes

Formulation (for 1 mL working solution):

Component	Volume/Amount
10 mM LU-002i in DMSO	100 μ L
PEG300	400 μ L
Tween-80	50 μ L

| Saline | 450 μ L |

Procedure:

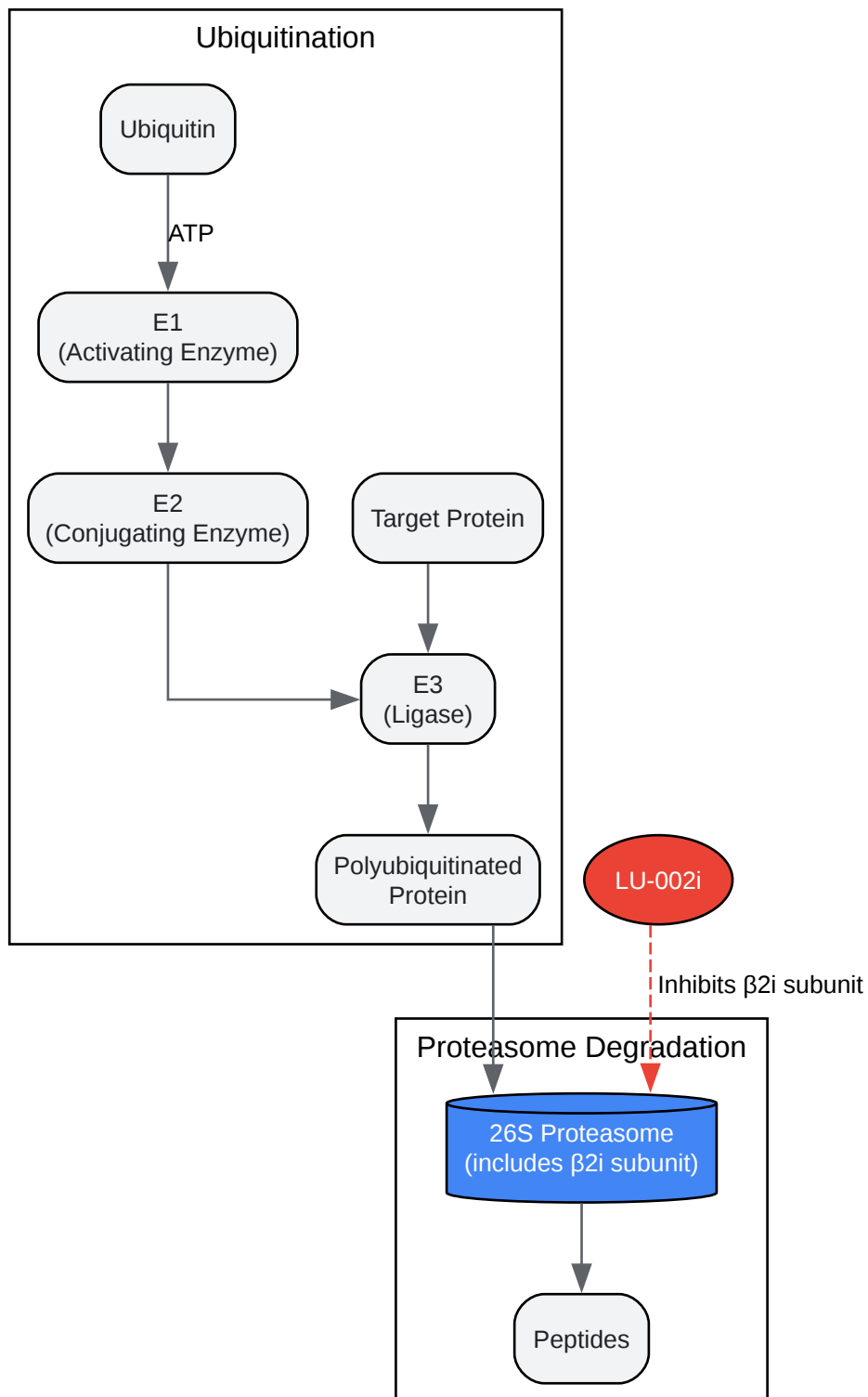
- In a sterile tube, add 100 μ L of the 10 mM **LU-002i** DMSO stock solution to 400 μ L of PEG300.
- Mix thoroughly until the solution is homogenous.
- Add 50 μ L of Tween-80 and mix again until evenly distributed.
- Add 450 μ L of saline to bring the final volume to 1 mL.
- Mix the final solution until it is clear and homogenous. The final concentration of **LU-002i** in this formulation will be 1 mM.

Signaling Pathways and Experimental Workflows

The Ubiquitin-Proteasome System and **LU-002i** Inhibition

The ubiquitin-proteasome system is a major pathway for protein degradation in eukaryotic cells. **LU-002i** selectively inhibits the β 2i subunit of the immunoproteasome, a key component of this pathway, particularly in hematopoietic cells.

Ubiquitin-Proteasome Pathway and LU-002i Inhibition



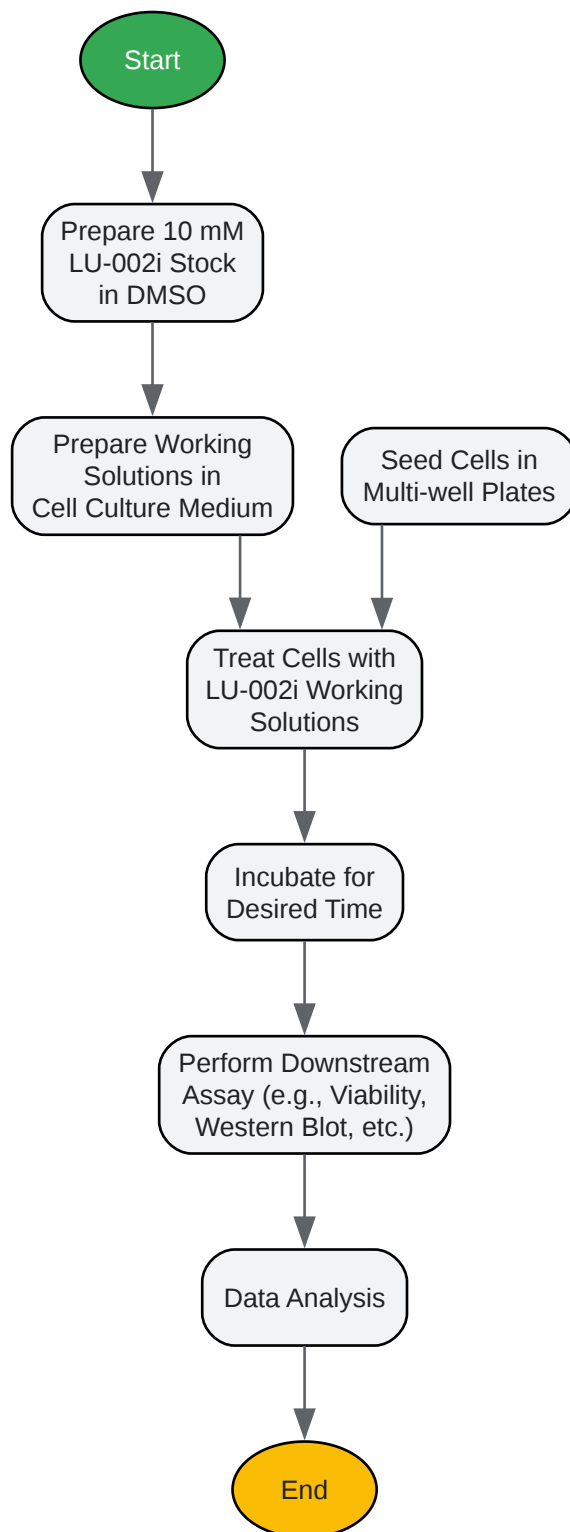
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Caption: Mechanism of **LU-002i** in the ubiquitin-proteasome pathway.

Experimental Workflow for In Vitro Studies

The following diagram outlines a typical workflow for evaluating the effects of **LU-002i** in a cell-based assay.

Experimental Workflow for In Vitro LU-002i Studies



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Caption: A generalized workflow for in vitro experiments using **LU-002i**.

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References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Ubiquitin/Proteasome | Cell Signaling Technology \[cellsignal.com\]](https://www.cellsignal.com)
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